

Proper handling and storage procedures for 4-propylcatechol

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Compound of Interest

Compound Name: 4-Propylcatechol

Cat. No.: B1198796

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Application Notes and Protocols for 4-Propylcatechol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the proper handling, storage, and potential applications of **4-propylcatechol** (CAS No. 2525-02-2). The information is intended to ensure safe laboratory practices and effective experimental design.

Chemical and Physical Properties

4-Propylcatechol, also known as 4-propylbenzene-1,2-diol, is a catechol derivative recognized for its antioxidant and preservative properties.[1] It is a solid, appearing as a yellow to orange substance.[2] A summary of its key physical and chemical properties is presented in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol [3][4]
Melting Point	60°C[1][2]
Boiling Point	234.66°C (estimate)[1][2]
Flash Point	138.9°C[1]
Density	1.1000 g/cm ³ [1]
Vapor Pressure	0.00153 mmHg at 25°C[1]
Solubility	Slightly soluble in acetonitrile and chloroform[5]

Applications in Research and Development

4-Propylcatechol is a versatile compound with several applications in scientific research and industrial processes:

- **Antioxidant and Preservative:** Its primary function is as an antioxidant, where it inhibits the oxidation of other molecules and prevents the formation of harmful free radicals.[1] This property is utilized to extend the shelf life and maintain the quality of various products.[1] In the food industry, it is used as an additive to prevent spoilage and maintain freshness.[1]
- **Chemical Synthesis:** In the chemical industry, **4-propylcatechol** serves as a precursor in the production of polymerization inhibitors, stabilizers, and pharmaceuticals.[1][6]
- **Pharmaceutical Research:** The compound is under investigation for its potential anti-cancer and anti-inflammatory properties, suggesting its utility in the development of new therapeutic agents.[1][6]

Proper Handling and Storage Procedures

Due to its chemical nature, **4-propylcatechol** requires careful handling and storage to maintain its stability and ensure the safety of laboratory personnel. Catechol derivatives, in general, have limited stability and are prone to oxidation.[6]

Personal Protective Equipment (PPE)

When handling **4-propylcatechol**, it is imperative to use appropriate personal protective equipment to avoid direct contact. This compound is known to cause skin and eye irritation.^[1]^[3]

- **Gloves:** Wear protective gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A lab coat should be worn to protect clothing.
- **Respiratory Protection:** If working with the compound in a way that generates dust, use a respirator.

Handling

- Handle **4-propylcatechol** in a well-ventilated area to minimize inhalation of any dust or fumes.^[1]
- Avoid contact with skin and eyes.^[7]
- Wash hands thoroughly after handling.^[3]^[7]
- In case of contact with skin, wash with plenty of water.^[3] If skin irritation occurs, seek medical advice.^[3]^[7]
- In case of contact with eyes, rinse cautiously with water for several minutes.^[3]^[7] If eye irritation persists, get medical advice.^[3]^[7]
- If inhaled, move the person to fresh air and keep them comfortable for breathing.^[3]^[7]

Storage

Proper storage is crucial for maintaining the integrity of **4-propylcatechol**.

- **Temperature:** Store at room temperature.^[1]
- **Atmosphere:** Keep in an inert atmosphere.^[1]

- Light: Store in a dark place.[1]
- Container: Keep the container tightly closed and store in a dry, well-ventilated place.[7]
- Incompatibilities: Store away from incompatible materials.

The following diagram illustrates the recommended workflow for handling and storing **4-propylcatechol**.

Handling and Storage Workflow for **4-Propylcatechol**

Experimental Protocol: Evaluation of Antioxidant Activity using DPPH Assay

This protocol provides a general method for assessing the antioxidant potential of **4-propylcatechol** using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay.

Materials

- **4-Propylcatechol**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or Ethanol (ACS grade)
- Ascorbic acid (as a positive control)
- 96-well microplate
- Microplate reader
- Pipettes and tips
- Volumetric flasks and other standard laboratory glassware

Preparation of Solutions

- DPPH Stock Solution (0.1 mM): Dissolve an appropriate amount of DPPH in methanol or ethanol to achieve a final concentration of 0.1 mM. Store this solution in a dark bottle at 4°C.

- **4-Propylcatechol** Stock Solution (e.g., 1 mg/mL): Accurately weigh and dissolve **4-propylcatechol** in methanol or ethanol to prepare a stock solution of known concentration.
- Serial Dilutions of **4-Propylcatechol**: Prepare a series of dilutions of the **4-propylcatechol** stock solution to test a range of concentrations.
- Ascorbic Acid Standard Solutions: Prepare a series of dilutions of ascorbic acid in the same solvent to serve as a positive control.

Assay Procedure

- Blank: To a well in the 96-well plate, add 100 µL of the solvent (methanol or ethanol).
- Control: To another well, add 50 µL of the solvent and 50 µL of the DPPH solution.
- Sample/Standard: To the remaining wells, add 50 µL of the different concentrations of **4-propylcatechol** or ascorbic acid solutions.
- Initiate Reaction: Add 50 µL of the DPPH solution to the sample and standard wells.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each well at 517 nm using a microplate reader.

Data Analysis

- Calculate the percentage of DPPH radical scavenging activity using the following formula:

$$\% \text{ Scavenging Activity} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$$

Where:

- A_{control} is the absorbance of the control (DPPH solution without sample).
- A_{sample} is the absorbance of the sample with the DPPH solution.
- Plot the percentage of scavenging activity against the concentration of **4-propylcatechol** and ascorbic acid.

- Determine the IC₅₀ value (the concentration of the sample required to scavenge 50% of the DPPH radicals) for both **4-propylcatechol** and the positive control. A lower IC₅₀ value indicates a higher antioxidant activity.

The following diagram outlines the experimental workflow for the DPPH assay.

DPPH Assay Workflow

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